

An In-depth Technical Guide to Beta-Hydroxypropyl-Cyclodextrin: Structure, Composition, and Analysis

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Compound of Interest

Compound Name:	BETA-HYDROXYPROPYL-CYCLODEXTRIN
CAS No.:	177317-02-1
Cat. No.:	B1169757

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, composition, and analysis of **beta-hydroxypropyl-cyclodextrin** (HP- β -CD). It is intended to serve as a valuable resource for professionals in the fields of pharmaceutical sciences, drug delivery, and materials science who are utilizing or investigating this versatile excipient.

Core Structure and Composition

Hydroxypropyl- β -cyclodextrin is a derivative of β -cyclodextrin, a cyclic oligosaccharide composed of seven α -1,4-linked D-glucopyranose units. The parent β -cyclodextrin molecule has a torus, or cone-like, three-dimensional structure with a hydrophobic inner cavity and a hydrophilic outer surface. This unique architecture allows it to form inclusion complexes with a wide variety of guest molecules, thereby enhancing their solubility, stability, and bioavailability.

The defining feature of HP- β -CD is the substitution of some of the hydroxyl groups on the β -cyclodextrin ring with 2-hydroxypropyl groups. This chemical modification is achieved through the reaction of β -cyclodextrin with propylene oxide. The introduction of these hydroxypropyl moieties disrupts the hydrogen bonding network of the parent cyclodextrin, leading to a significant increase in its aqueous solubility and a reduction in its crystallinity.

It is crucial to understand that HP- β -CD is not a single chemical entity but rather a complex mixture of isomers. These isomers differ in the number of hydroxypropyl groups attached to the cyclodextrin ring (degree of substitution, DS) and the specific positions of these substitutions on the glucose units. The distribution of these substituents can influence the physicochemical properties and biological activity of the HP- β -CD.

Quantitative Composition and Properties

The key parameters defining the composition and properties of HP- β -CD are summarized in the tables below. These values are based on specifications from the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP), as well as data from scientific literature.

Property	Value
Molar Substitution (MS)	0.40 - 1.50 (hydroxypropyl groups per anhydroglucose unit)[1][2]
Degree of Substitution (DS)	Typically ranges from 2.8 to 10.5 (hydroxypropyl groups per cyclodextrin molecule)
Average Molecular Weight	~1250 - 1580 g/mol (varies with the degree of substitution)
Appearance	White or almost white, amorphous or crystalline powder[1]
Solubility	Freely soluble in water and propylene glycol[1]

Table 1: Key Physicochemical Properties of HP- β -CD

Impurity	Limit
Beta-Cyclodextrin	$\leq 1.5\%$ [1]
Propylene Glycol	$\leq 2.5\%$ [1]
Other Individual Impurities	Not more than 0.1% of the propylene glycol peak area in the standard solution [2]
Total Other Impurities	Not more than 0.4% of the propylene glycol peak area in the standard solution [2]
Loss on Drying	$\leq 10.0\%$ [1]

Table 2: Typical Impurity Profile of Pharmaceutical Grade HP- β -CD

Experimental Protocols for Characterization

Accurate characterization of HP- β -CD is essential for ensuring its quality, consistency, and performance in pharmaceutical formulations. The following sections detail the methodologies for key analytical techniques.

Determination of Molar Substitution by ^1H NMR Spectroscopy

Principle: Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy is the official method in both the USP and EP for determining the molar substitution of HP- β -CD. The method relies on the integration of specific proton signals corresponding to the hydroxypropyl groups and the anhydroglucose units of the cyclodextrin.

Methodology:

- Sample Preparation: Accurately weigh and dissolve a suitable amount of the HP- β -CD sample in deuterium oxide (D_2O).
- Instrument Parameters:
 - Spectrometer: 400 MHz or higher

- Solvent: D₂O
- Reference: Internal or external standard (e.g., maleic acid) can be used for quantification, though for molar substitution, relative integration is sufficient.
- Acquisition: A sufficient number of scans should be acquired to obtain a good signal-to-noise ratio. A presaturation sequence can be used to suppress the residual HDO signal.
- Data Analysis:
 - Identify the signals for the methyl protons of the hydroxypropyl groups (a doublet typically around 1.1-1.2 ppm).
 - Identify the signals for the anomeric protons (H-1) of the glucopyranose units (typically in the region of 5.0-5.4 ppm).
 - Integrate the area of the methyl proton signals (A_{methyl}) and the anomeric proton signals (A_{anomeric}).
 - Calculate the Molar Substitution (MS) using the following formula: $MS = (A_{\text{methyl}} / 3) / (A_{\text{anomeric}} / 7)$

Purity and Impurity Profiling by HPLC

Principle: High-Performance Liquid Chromatography (HPLC) is a powerful technique for separating and quantifying the parent β -cyclodextrin and other process-related impurities, such as propylene glycol. Due to the lack of a strong chromophore in HP- β -CD, a universal detector like a Refractive Index Detector (RID) or an Evaporative Light Scattering Detector (ELSD) is typically employed.

Methodology:

- Sample Preparation:
 - Test Solution: Accurately weigh and dissolve the HP- β -CD sample in the mobile phase to a known concentration.

- Standard Solution: Prepare a standard solution containing known concentrations of β -cyclodextrin and propylene glycol in the mobile phase.
- Chromatographic Conditions:
 - Column: A column suitable for the separation of polar compounds, such as an amino or a diol column, is often used.
 - Mobile Phase: A mixture of acetonitrile and water is a common mobile phase. The exact ratio may need to be optimized.
 - Flow Rate: Typically 1.0 mL/min.
 - Column Temperature: Maintained at a constant temperature, for example, 30 °C.
 - Detector: Refractive Index Detector (RID) or Evaporative Light Scattering Detector (ELSD).
- Data Analysis:
 - Identify the peaks corresponding to HP- β -CD, β -cyclodextrin, and propylene glycol based on their retention times compared to the standard solution.
 - Quantify the impurities by comparing their peak areas to those of the standards.

Molecular Weight Distribution by Mass Spectrometry

Principle: Mass spectrometry (MS), particularly with soft ionization techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI), is used to determine the distribution of the degree of substitution and thus the molecular weight distribution of the HP- β -CD mixture.

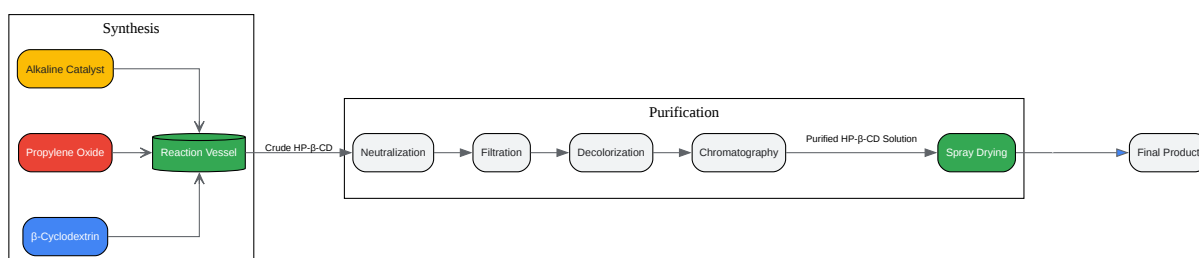
Methodology:

- Sample Preparation: Prepare a dilute solution of the HP- β -CD sample in a suitable solvent system, often a mixture of water and an organic solvent like acetonitrile or methanol, sometimes with the addition of a salt (e.g., sodium acetate) to promote ion formation.

- Instrument Parameters (ESI-MS):
 - Ionization Mode: Positive ion mode is typically used, observing $[M+Na]^+$ or $[M+NH_4]^+$ adducts.
 - Mass Analyzer: A high-resolution mass analyzer such as a Time-of-Flight (TOF) or Orbitrap is preferred to resolve the isotopic patterns of the different substituted species.
 - Infusion: The sample can be directly infused into the mass spectrometer or introduced via an LC system.
- Data Analysis:
 - The resulting mass spectrum will show a distribution of peaks, each corresponding to a β -cyclodextrin molecule with a different number of hydroxypropyl substituents.
 - The degree of substitution for each peak can be calculated from its m/z value.
 - The relative intensities of the peaks reflect the abundance of each species in the mixture.

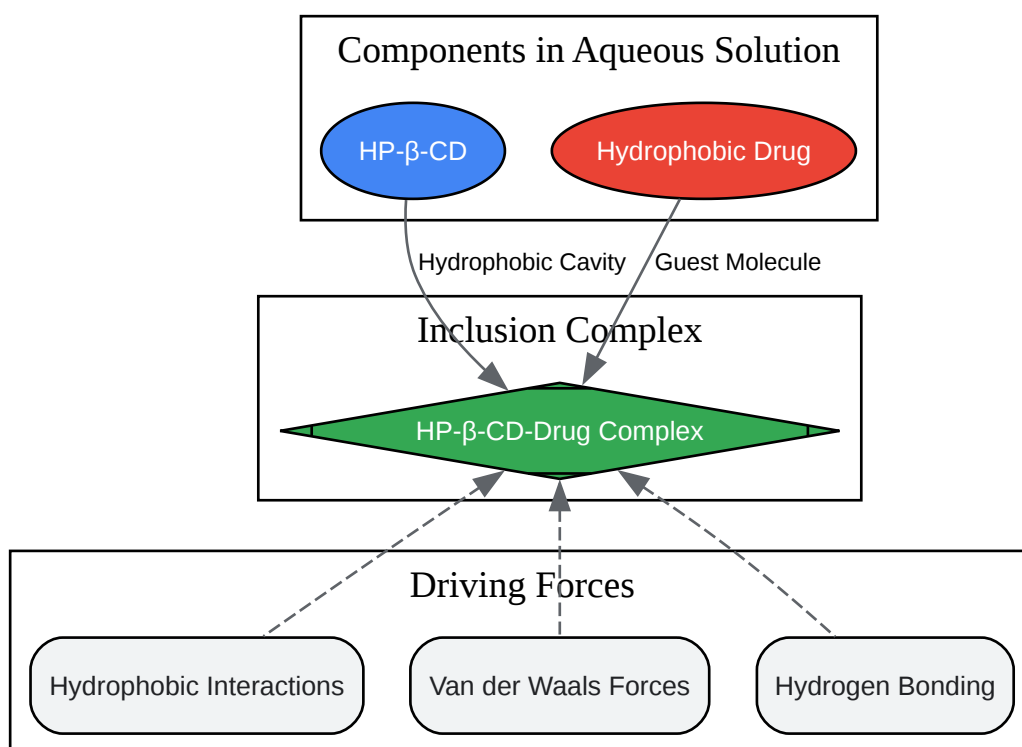
Visualizing Key Processes and Relationships

The following diagrams, generated using the DOT language for Graphviz, illustrate fundamental concepts related to HP- β -CD.



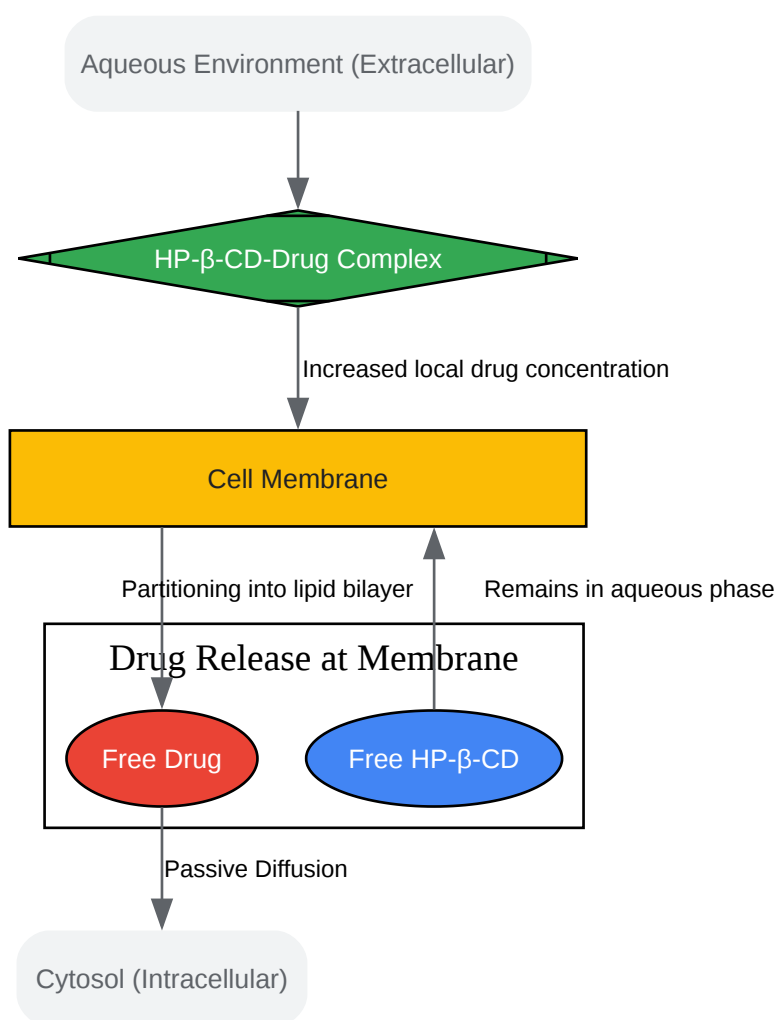
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Caption: Synthesis and purification workflow for HP-β-CD.



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Caption: Formation of an inclusion complex between HP- β -CD and a drug molecule.



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Caption: Proposed mechanism of HP- β -CD mediated drug delivery across a cell membrane.

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References

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